

# Chemical structure and molecular weight of 4-Methoxy-3-methylbenzyl chloride.

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## Compound of Interest

**Compound Name:** 4-Methoxy-3-methylbenzyl chloride

**Cat. No.:** B1345713

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## A Comprehensive Technical Guide to 4-Methoxy-3-methylbenzyl Chloride

This technical guide provides an in-depth overview of the chemical structure, molecular weight, and other critical properties of **4-Methoxy-3-methylbenzyl chloride**, tailored for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

The fundamental properties of **4-Methoxy-3-methylbenzyl chloride** are summarized in the table below, offering a consolidated view of its key characteristics.

Property	Value	Reference
CAS Number	60736-71-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>11</sub> ClO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	170.64 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Alternate Molecular Weight	170.636 g/mol	<a href="#">[2]</a> <a href="#">[6]</a>
Boiling Point	143°C at 25 mmHg	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Density	1.11 g/cm <sup>3</sup>	<a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[5]</a>
Storage Temperature	2-8°C	<a href="#">[5]</a>

## Chemical Structure

The chemical structure of **4-Methoxy-3-methylbenzyl chloride** is depicted below. The molecule consists of a benzene ring substituted with a methoxy group, a methyl group, and a chloromethyl group at positions 4, 3, and 1, respectively.

Caption: 2D Chemical Structure of **4-Methoxy-3-methylbenzyl chloride**.

## Experimental Protocols

### Synthesis of **4-Methoxy-3-methylbenzyl chloride**

A common laboratory-scale synthesis of **4-Methoxy-3-methylbenzyl chloride** involves the reaction of 4-methoxy-3-methylbenzyl alcohol with hexachloroethane and triphenylphosphine. [\[4\]](#)

Materials:

- 4-methoxy-3-methylbenzyl alcohol (1 eq.)
- Hexachloroethane (1 eq.)
- Triphenylphosphine (1 eq.)

- Anhydrous methylene chloride (0.3 M)
- Water
- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Ethyl acetate
- Hexane

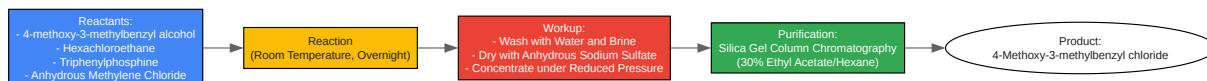
#### Procedure:

- To a stirred solution of 4-methoxy-3-methylbenzyl alcohol (15.18 mmol, 1 eq.) in anhydrous methylene chloride (50 mL), add hexachloroethane (15.18 mmol, 1 eq.) and triphenylphosphine (15.18 mmol, 1 eq.) in sequence.[\[4\]](#)
- Stir the reaction mixture at room temperature overnight.[\[4\]](#)
- After the reaction is complete, transfer the mixture to a separatory funnel.
- Wash the organic phase sequentially with water and brine.
- Dry the organic phase with anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using 30% ethyl acetate in hexane as the eluent to yield the target product, **4-methoxy-3-methylbenzyl chloride**.[\[4\]](#)

Product Confirmation: The structure of the synthesized product can be confirmed by  $^1\text{H}$  NMR spectroscopy. The expected signals in  $\text{CDCl}_3$  at 400 MHz are:  $\delta$  7.16 (m, 2H), 6.76 (d, 1H,  $J$  = 8.10 Hz), 4.52 (s, 2H), 3.81 (s, 3H), 2.19 (s, 3H).[\[4\]](#)

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis and purification of **4-Methoxy-3-methylbenzyl chloride**.



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Caption: Synthesis and Purification Workflow for **4-Methoxy-3-methylbenzyl chloride**.

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